

1-Chloro-2,3-dimethylbenzene CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Chloro-2,3-dimethylbenzene

Cat. No.: B150846

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Technical Guide: 1-Chloro-2,3-dimethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **1-Chloro-2,3-dimethylbenzene**, a key aromatic intermediate in various chemical syntheses. The document outlines its fundamental physicochemical properties and presents a conceptual framework for its synthesis and characterization.

Core Compound Data

1-Chloro-2,3-dimethylbenzene, also known by synonyms such as 3-Chloro-o-xylene, is an organic compound with the chemical formula C₈H₉Cl.^{[1][2]} It is a substituted aromatic hydrocarbon, specifically a chlorinated derivative of o-xylene.

Quantitative Physicochemical Properties

The key quantitative data for **1-Chloro-2,3-dimethylbenzene** are summarized in the table below for ease of reference.

Property	Value	Source
CAS Registry Number	608-23-1	[2] [3] [4]
Molecular Formula	C ₈ H ₉ Cl	[1] [4] [5]
Molecular Weight	140.61 g/mol	[1] [3] [4] [5] [6]

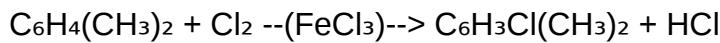
Conceptual Experimental Workflow: Synthesis and Characterization

While specific experimental protocols are proprietary or found within specialized literature, the following section outlines a generalized workflow for the synthesis and subsequent characterization of **1-Chloro-2,3-dimethylbenzene**. This serves as a foundational guide for laboratory procedures.

Synthesis:

A common synthetic route to **1-Chloro-2,3-dimethylbenzene** involves the direct chlorination of 2,3-dimethylbenzene (o-xylene). This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid, such as iron(III) chloride (FeCl₃) or aluminum chloride (AlCl₃), to enhance the electrophilicity of the chlorine.

Reaction Scheme:



Purification:

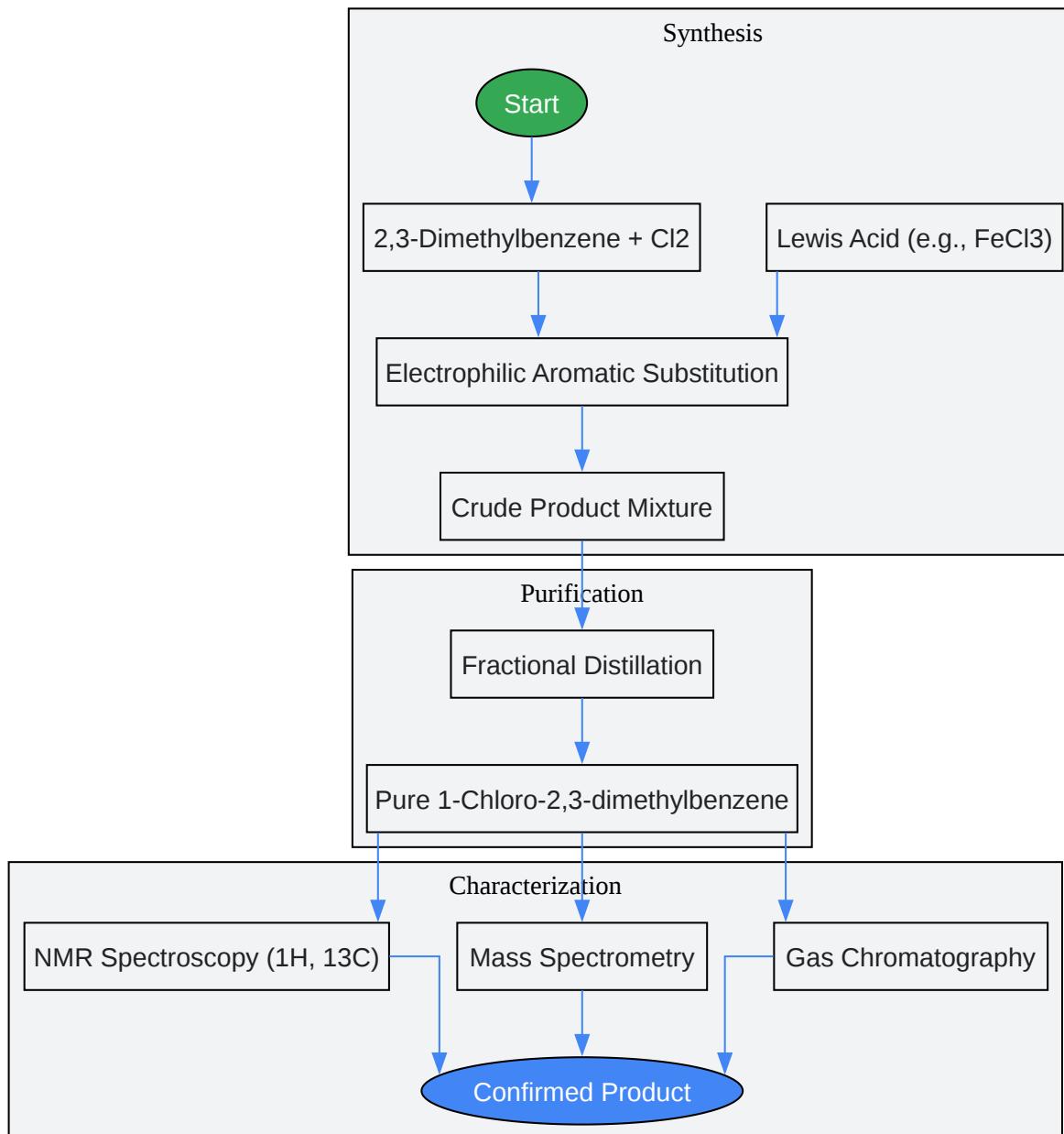
Following the reaction, the crude product mixture, which may contain unreacted starting material and isomers, requires purification. Standard laboratory techniques such as distillation are often employed to isolate the desired **1-Chloro-2,3-dimethylbenzene** isomer based on its boiling point.

Characterization:

To confirm the identity and purity of the synthesized compound, a variety of analytical techniques are utilized:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy are used to elucidate the molecular structure by identifying the chemical environment of the hydrogen and carbon atoms.
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.
- Gas Chromatography (GC): GC is employed to assess the purity of the final product, separating it from any remaining starting materials or isomeric byproducts.

The following diagram illustrates this conceptual workflow.

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Conceptual workflow for the synthesis and characterization of **1-Chloro-2,3-dimethylbenzene**.

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